

Domiphen Bromide: A Technical Guide to its Spectrum of Antimicrobial Activity

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Compound of Interest

Compound Name: Domiphen Bromide

Cat. No.: B194119

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Introduction

Domiphen bromide is a quaternary ammonium compound widely recognized for its antiseptic and disinfectant properties. As a cationic surfactant, it is utilized in a variety of pharmaceutical and cosmetic formulations, including lozenges, oral rinses, and topical creams. Its broad-spectrum antimicrobial activity, coupled with anti-inflammatory properties, makes it a compound of significant interest in the ongoing search for effective agents against a wide range of pathogens. This technical guide provides an in-depth overview of the spectrum of activity of **domiphen bromide**, its mechanism of action, quantitative efficacy data, and the experimental protocols used for its evaluation.

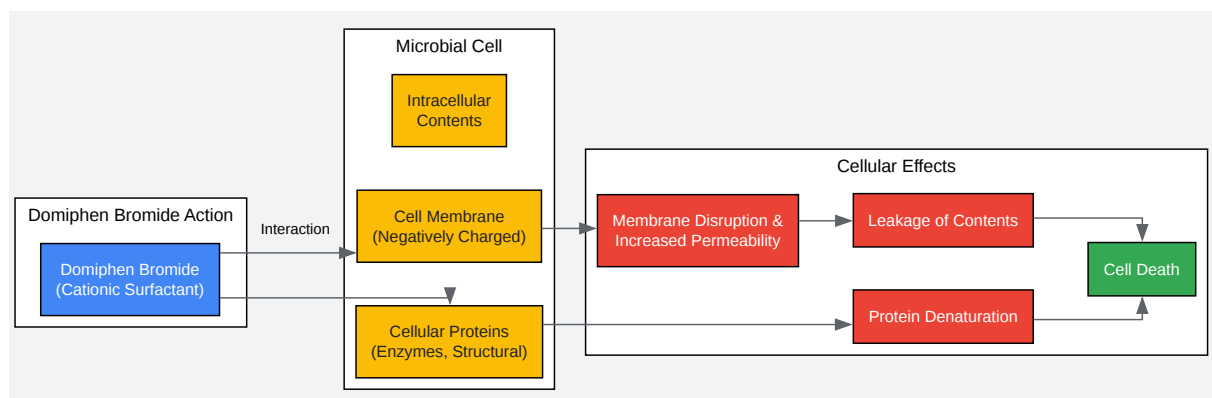
Mechanism of Action

The primary antimicrobial mechanism of **domiphen bromide** stems from its chemical structure as a quaternary ammonium salt. The molecule's positively charged nitrogen atom facilitates a multi-faceted attack on microbial cells.

- **Cell Membrane Disruption:** The cationic head of **domiphen bromide** interacts with negatively charged components of the microbial cell membrane, such as phospholipids and integral proteins. This interaction leads to the integration of the molecule into the lipid bilayer, disrupting its fluidity and integrity.

- **Increased Permeability:** The disruption of the membrane leads to an increase in its permeability, causing the leakage of essential intracellular components like ions, nucleotides, and metabolites. This leakage disrupts the cell's osmotic balance and vital cellular processes, ultimately leading to cell death.
- **Protein Denaturation:** **Domiphen bromide** can also denature critical microbial proteins, including enzymes and structural proteins. By causing these proteins to unfold and lose their functional conformation, it effectively collapses essential cellular functions.

This comprehensive mechanism allows **domiphen bromide** to exert both bactericidal and fungicidal effects.



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Figure 1: Mechanism of action of **Domiphen Bromide** against microbial cells.

Spectrum of Activity

Domiphen bromide exhibits a broad spectrum of activity against various classes of pathogens, including bacteria, fungi, viruses, and protozoa. Its efficacy is particularly pronounced against Gram-positive bacteria and various fungal species.

Antibacterial Activity

Domiphen bromide is highly effective against Gram-positive bacteria and demonstrates activity against certain Gram-negative bacteria, often at slightly higher concentrations. Its efficacy is quantified using metrics such as the Minimum Inhibitory Concentration (MIC), the lowest concentration that inhibits visible growth, and the Minimum Bactericidal Concentration (MBC), the lowest concentration that results in bacterial death.

Pathogen	Strain	MIC	MBC	Citation
Gram-Positive Bacteria				
Staphylococcus aureus	ATCC 6538	2 µg/mL	8 µg/mL	
Staphylococcus aureus	ATCC 25923	1 µg/mL (1 mg/L)	-	
Bacillus cereus	DSM31	1 µg/mL (1 mg/L)	-	
Gram-Negative Bacteria				
Escherichia coli	8099	2-4 µg/mL	4 µg/mL	
Escherichia coli	ATCC 25922	8 µg/mL (8 mg/L)	-	
Pseudomonas aeruginosa	ATCC 27853	8 µg/mL (8 mg/L)	-	

Note: MIC and MBC values can vary based on the specific strain and testing conditions.

Antifungal Activity

The compound has demonstrated significant fungicidal properties, particularly against *Candida* and *Aspergillus* species. This includes activity against biofilms, which are notoriously difficult to eradicate.

Pathogen	Strain	MIC	MBC	Citation
Candida albicans	ATCC 10231	4 µg/mL	8 µg/mL	
Aspergillus fumigatus	Wild-type & Azole-resistant	8 µg/mL	-	

Antiviral and Antiprotozoal Activity

Recent studies have explored the broader applications of **domiphen bromide**, revealing activity against certain

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